

Essential Safety and Operational Guide for Handling AGI-14100

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Compound of Interest

Compound Name: AGI-14100

Cat. No.: B15137018

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **AGI-14100**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, minimizing exposure risks and environmental impact.

Hazard Identification and Classification

AGI-14100 is classified with the following hazards:

- Acute oral toxicity (Category 4), harmful if swallowed.[\[1\]](#)
- Acute and chronic aquatic toxicity (Category 1), very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Hazard Statement	GHS Classification	Precautionary Statement Codes
Harmful if swallowed.[1]	Acute toxicity, Oral (Category 4)	P264, P270, P301 + P312, P330, P501
Very toxic to aquatic life with long lasting effects.[1]	Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	P273, P391, P501

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is mandatory to prevent exposure. The following table outlines the required PPE for handling **AGI-14100**.

Body Part	Required PPE	Specifications and Usage
Eyes	Safety goggles with side-shields	Must be worn at all times in the laboratory where AGI-14100 is handled.
Hands	Protective gloves	Chemical-resistant gloves are required. Inspect gloves for integrity before each use.
Body	Impervious clothing	A lab coat or other protective clothing that is impervious to chemicals should be worn.
Respiratory	Suitable respirator	Use in a well-ventilated area. If dust or aerosols may be generated, a respirator is necessary.

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the stability of **AGI-14100** and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation, and contact with eyes and skin.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Use only in areas equipped with appropriate exhaust ventilation.[\[1\]](#)
- Do not eat, drink, or smoke in handling areas.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[\[1\]](#)

Emergency and Disposal Protocols

Immediate and appropriate action is crucial in the event of an emergency. Likewise, proper disposal is essential to prevent environmental contamination.

First Aid Measures:

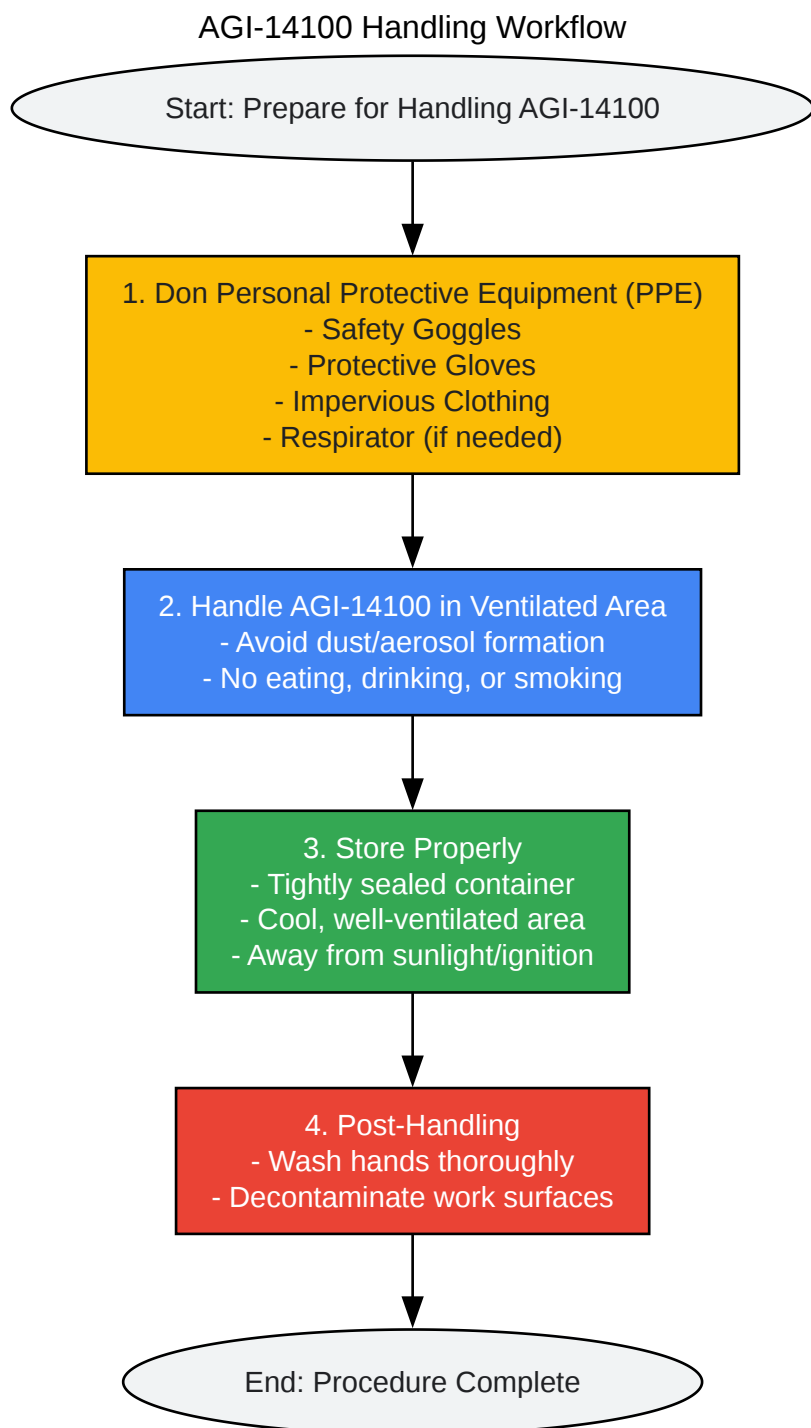
Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure thorough rinsing. Seek prompt medical attention. [1]
Skin Contact	Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Seek medical attention. [1]
Ingestion	If swallowed, call a POISON CENTER or doctor immediately if you feel unwell. Rinse mouth. [1]

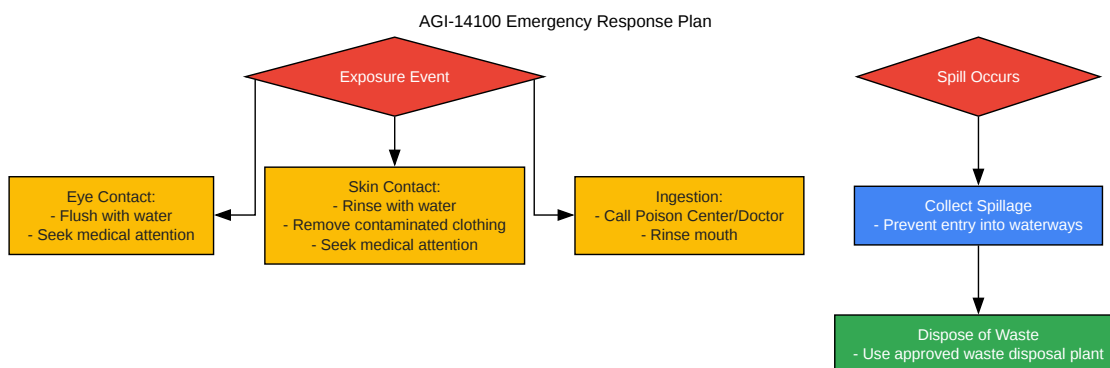
Spill and Disposal Plan:

- Spillage: Collect spillage to prevent it from entering drains or water courses.[\[1\]](#)
- Disposal: Dispose of **AGI-14100** and its container at an approved waste disposal plant.[\[1\]](#)
Avoid release to the environment.[\[1\]](#)

Visual Workflow for Handling AGI-14100

The following diagrams illustrate the necessary procedural steps for safe handling and in case of accidental exposure.





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References

- 1. AGI-14100|1448346-43-7|MSDS [dcchemicals.com]
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